

# Technical Guide: 4,8-Dimethyldecanal

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## Compound of Interest

Compound Name: 4,5-Dimethyldecanal

Cat. No.: B15416300

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Disclaimer: This technical guide focuses on 4,8-Dimethyldecanal (CAS Number: 75983-36-7). Information regarding the specifically requested "**4,5-Dimethyldecanal**" is not readily available in public scientific literature. 4,8-Dimethyldecanal is a structurally related and well-documented compound, known primarily for its role as an aggregation pheromone in the red flour beetle, *Tribolium castaneum*.

## Chemical Identity and Properties

4,8-Dimethyldecanal is a branched-chain aliphatic aldehyde. Its structure and basic chemical information are summarized below.

Property	Value
CAS Number	75983-36-7
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O
Molecular Weight	184.32 g/mol
IUPAC Name	4,8-dimethyldecanal
Synonyms	DMD cpd

## Biological Significance: Aggregation Pheromone

4,8-Dimethyldecanal is the primary aggregation pheromone produced by male red flour beetles (*Tribolium castaneum*).<sup>[1]</sup> This semiochemical attracts both male and female beetles, playing a crucial role in foraging and mating behaviors.<sup>[2][3]</sup> The natural pheromone is a blend of four

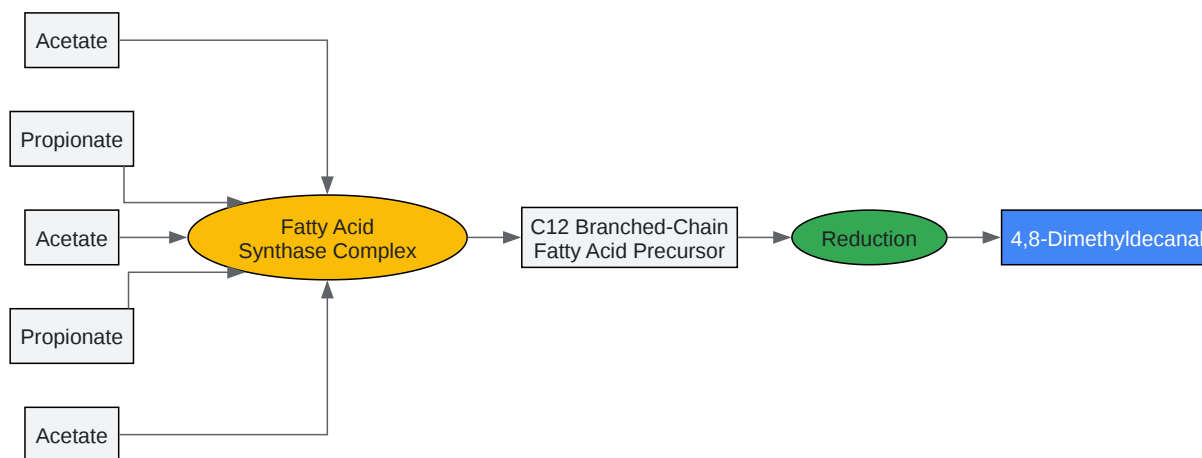
stereoisomers, with the (4R,8R)-isomer exhibiting the strongest biological activity, identical to the natural pheromone.[4]

The presence of 4,8-dimethyldecanal can influence other behaviors as well. For instance, it has been shown to significantly shorten the duration of death feigning (thanatosis), an anti-predator defense mechanism, in *T. castaneum*. [2][3][5][6] This suggests that the chemical signal for aggregation and potential mating opportunities can override defensive behaviors.

## Biosynthesis

Studies have demonstrated that 4,8-dimethyldecanal is biosynthesized in *T. castaneum* through the fatty acid pathway, rather than the mevalonate pathway for terpenes.[1][7] This was determined through experiments using pathway inhibitors and isotopic labeling. The production of the pheromone was inhibited by 2-octynoic acid (a fatty acid pathway inhibitor) but not by mevastatin (a mevalonate pathway inhibitor).[1][7] Furthermore, feeding beetles with  $^{13}\text{C}$ -labeled acetate and propionate resulted in their incorporation into the 4,8-dimethyldecanal molecule.[1][7]

The proposed biosynthetic pathway involves a sequence of acetate and propionate units: Ac-Pr-Ac-Pr-Ac.[1][7]

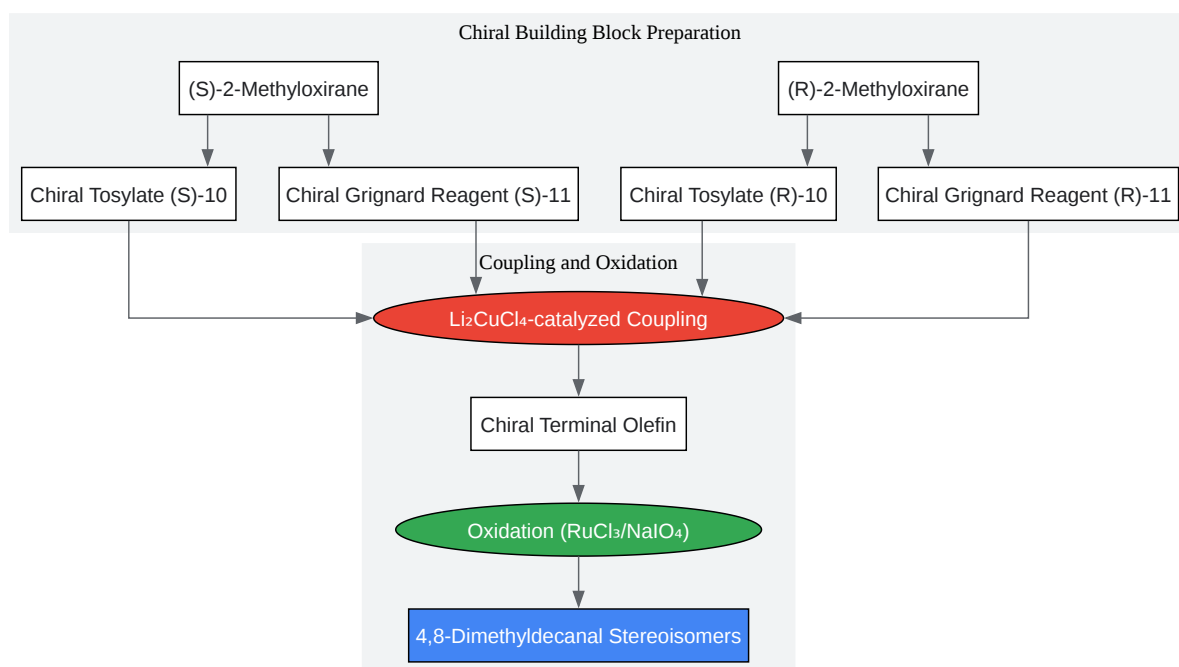


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Caption: Biosynthetic pathway of 4,8-Dimethyldecanal in *Tribolium castaneum*.

## Chemical Synthesis

Several synthetic routes to 4,8-dimethyldecanal and its various stereoisomers have been developed. A common strategy involves the coupling of two chiral building blocks. One notable synthesis utilizes (S)- and (R)-2-methyloxirane as chiral sources.<sup>[4][8]</sup> The key steps in this synthesis are outlined below.



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Caption: General workflow for the synthesis of 4,8-Dimethyldecanal stereoisomers.

## Experimental Protocols

### Biosynthesis Pathway Determination

Objective: To determine whether 4,8-dimethyldecanal is synthesized via the fatty acid or mevalonate pathway.

#### Methodology:

- Inhibitor Studies:
  - Male *Tribolium castaneum* beetles are fed a diet of flour treated with either mevastatin (mevalonate pathway inhibitor) or 2-octynoic acid (fatty acid pathway inhibitor) at various concentrations.
  - A control group is fed untreated flour.
  - Volatiles, including 4,8-dimethyldecanal, are collected from the beetles after a set period.
  - The amount of 4,8-dimethyldecanal produced is quantified by gas chromatography-mass spectrometry (GC-MS).[\[1\]](#)[\[7\]](#)
- Isotopic Labeling:
  - Beetles are fed flour treated with  $^{13}\text{C}$ -labeled precursors, such as  $[1-^{13}\text{C}]$ acetate and  $[1-^{13}\text{C}]$ propionate.
  - Volatiles are collected and analyzed by GC-MS to determine the incorporation of the  $^{13}\text{C}$  label into the 4,8-dimethyldecanal molecule.[\[1\]](#)[\[7\]](#)

## Behavioral Assay: Death Feigning

Objective: To assess the effect of 4,8-dimethyldecanal on the duration of death feigning in *Tribolium castaneum*.

#### Methodology:

- Individual beetles are placed in a petri dish.
- Death feigning is induced by a standardized stimulus, such as a gentle touch with a fine brush.
- Immediately after the onset of immobility, a filter paper disc treated with a known concentration of synthetic 4,8-dimethyldecanal is placed near the beetle.

- A control group is exposed to a filter paper disc treated with the solvent only.
- The duration of death feigning (time until the beetle resumes movement) is recorded for both groups.
- Statistical analysis is performed to compare the durations between the treatment and control groups.<sup>[2]</sup><sup>[3]</sup>

## Quantitative Data

Synthesis Step	Reactants	Product	Yield	Reference
Coupling	(S)-10 (tosylate) and (R)-11 (Grignard)	(5R,9R)-5,9-dimethylundec-1-ene	80%	<sup>[8]</sup>

Behavioral Assay	Treatment	Mean Duration of Death Feigning (min)	p-value	Reference
Death Feigning	4,8-Dimethyldecanal	~40	< 0.05	<sup>[6]</sup>
Death Feigning	Control (Solvent)	~60	< 0.05	<sup>[6]</sup>

## Conclusion

4,8-Dimethyldecanal is a vital semiochemical for *Tribolium castaneum*, mediating key social behaviors. Its biosynthesis through the fatty acid pathway has been clearly elucidated, and various synthetic routes provide access to this molecule for further research and potential applications in pest management. The influence of this pheromone on complex behaviors like death feigning highlights the intricate interplay between chemical communication and survival strategies in insects. Further research into the specific receptors and neural pathways involved in the perception of 4,8-dimethyldecanal will provide deeper insights into insect chemosensation and behavior.

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